

Alexitol Sodium: A Technical Guide to its Antacid Therapeutic Action

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Alexitol sodium	
Cat. No.:	B1516804	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alexitol sodium, a complex of sodium polyhydroxyaluminum monocarbonate and hexitol, is a well-established antacid agent.[1][2] This technical guide provides an in-depth analysis of its primary therapeutic target, mechanism of action, and the experimental protocols used to characterize its function. The information is intended for researchers, scientists, and professionals involved in drug development and formulation who require a detailed understanding of this compound's properties.

Core Therapeutic Target and Mechanism of Action

The principal therapeutic target of **Alexitol sodium** is gastric hydrochloric acid (HCl). Its mechanism of action is a direct chemical neutralization of excess stomach acid.[1] This process increases the gastric pH, thereby alleviating the symptoms of conditions such as heartburn, indigestion, and acid reflux. The hexitol component, such as sorbitol or mannitol, plays a crucial role in stabilizing the aluminum hydroxide, preventing the loss of reactivity that can occur upon drying.[1]

The chemical reaction underlying its antacid effect can be summarized as the interaction between the polyhydroxyaluminum monocarbonate complex and hydrogen ions (H⁺) from hydrochloric acid, which results in the formation of water and neutral salts.[1] Some studies



suggest that upon contact with stomach acid, **Alexitol sodium** may also form a gelatinous "raft" that floats on top of the stomach contents, potentially prolonging its neutralizing action.[1]

Quantitative Data

The following table summarizes the key properties of **Alexitol sodium** based on available data.

Property	Value/Description	Source
Chemical Formula	C7H15AlNaO10+	PubChem
Molecular Weight	Approximately 309.16 g/mol	PubChem
CAS Registry Number	66813-51-2	[2]
Physical Properties	Tasteless, odorless powder; practically insoluble in water, readily soluble in dilute acids.	[2]
Therapeutic Category	Antacid	[2]

Experimental Protocols

The foundational in vitro evaluation of **Alexitol sodium**'s efficacy as a gastric antacid was described by J.R. Gwilt, J.L. Livingstone, and A. Robertson in 1958.[1] The general methodology for assessing acid-neutralizing capacity is outlined below.

In Vitro Acid-Neutralizing Capacity Test

Objective: To determine the speed and total capacity of **Alexitol sodium** to neutralize a standardized acidic solution, simulating gastric acid.

Materials:

- Alexitol sodium powder
- Standardized hydrochloric acid solution (e.g., 0.1 N HCl)
- pH meter



- Stirring apparatus (e.g., magnetic stirrer and stir bar)
- · Beakers and pipettes
- Deionized water

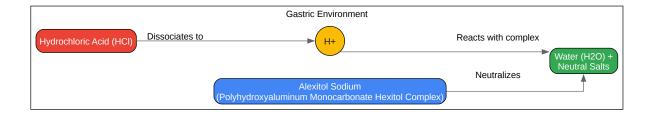
Procedure:

- A precise amount of Alexitol sodium is suspended in a defined volume of deionized water in a beaker.
- The suspension is continuously stirred to ensure homogeneity.
- A standardized volume of hydrochloric acid is added to the suspension.
- The pH of the solution is monitored continuously over a set period.
- The rate of pH change and the final pH are recorded to determine the speed and total acidneutralizing capacity.
- This is often compared to a control (e.g., aluminum hydroxide alone) to demonstrate superior efficacy.[1]

Visualizations Signaling Pathway (Chemical Reaction)

The "signaling pathway" for **Alexitol sodium** is a direct chemical neutralization reaction. The following diagram illustrates this process.





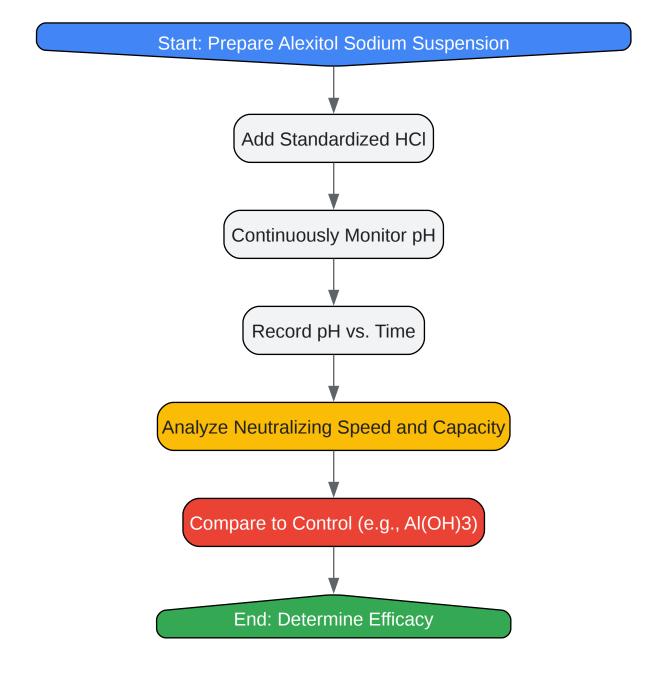
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Caption: Chemical neutralization of gastric acid by Alexitol sodium.

Experimental Workflow

The following diagram outlines the workflow for the in vitro evaluation of **Alexitol sodium**'s antacid properties.





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Caption: Workflow for in vitro acid-neutralizing capacity testing.

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References

- 1. Alexitol Sodium|CAS 66813-51-2|For Research [benchchem.com]
- 2. Alexitol Sodium [drugfuture.com]
- To cite this document: BenchChem. [Alexitol Sodium: A Technical Guide to its Antacid Therapeutic Action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1516804#potential-therapeutic-targets-of-alexitol-sodium]

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